

Apremilast as a Reference Point in the PDE4 Inhibitor Class

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Compound Focus: Lirimilast

CAS No.: 329306-27-6

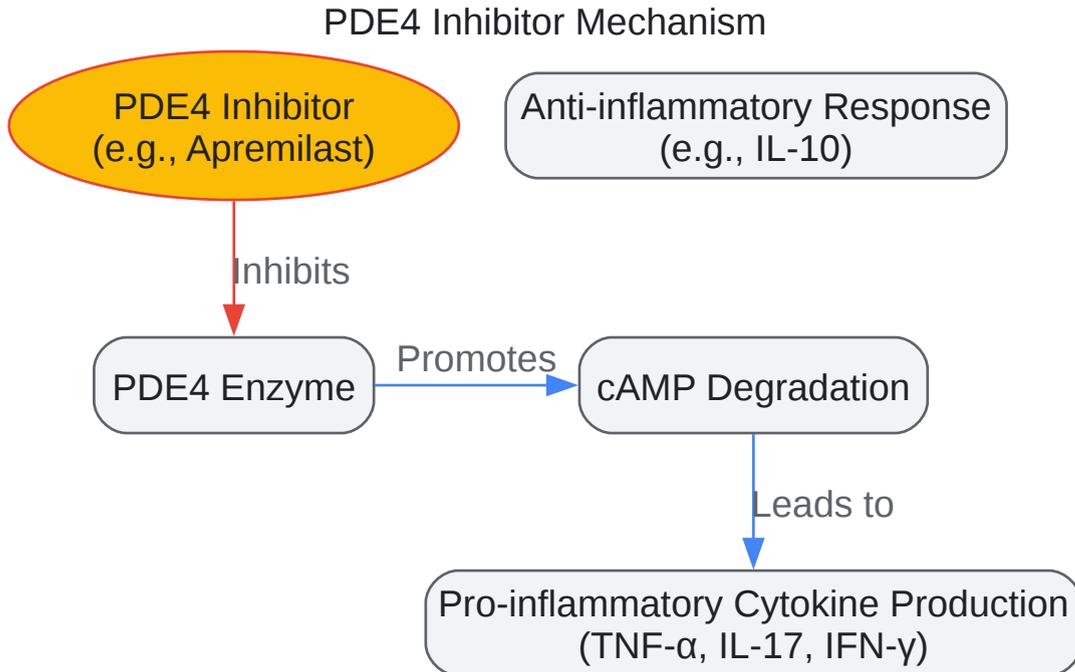
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Since **Lirimilast** is also a phosphodiesterase-4 (PDE4) inhibitor, information on **apremilast**, a well-studied drug in the same class, can provide insight into the general mechanism of action [1]. The table below summarizes key information about apremilast for reference.

Feature	Description
Drug Class	Oral small-molecule phosphodiesterase-4 (PDE4) inhibitor [1]
Mechanism of Action	Inhibits PDE4, increasing intracellular cAMP levels. Modulates a wide array of pro-inflammatory cytokines (e.g., TNF- α , IL-17, IFN- γ) and anti-inflammatory functions without broad immunosuppression [1].
Key Anti-inflammatory Effects	Reduces production of TNF- α , IFN- γ , IL-2, IL-12, IL-17, IL-23; increases expression of anti-inflammatory IL-10 [1].
Approved Indications	Psoriasis, psoriatic arthritis, Behçet's syndrome in adults (USFDA) [1].
Research/Off-label Use	Vitiligo, atopic dermatitis, lichen planus, hidradenitis suppurativa [1].

The following diagram illustrates the core mechanism of action shared by PDE4 inhibitors like apremilast, which is likely similar for **Lirimilast**.



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References

1. Apremilast treatment of immune-mediated inflammatory ... [frontiersin.org]

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